An In-Depth Technical Guide to CAS Number 235968-33-9

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-(aminomethyl)tetrahydro-2H-thiopyran-4-ol*
CAS No.:	*879514-92-8*
Cat. No.:	*B1372148*

Get Quote

A comprehensive review of available data for "2-((2-(((5-bromo-2-thienyl)methylene)amino)ethyl)amino)ethanol" reveals a significant discrepancy. The provided CAS number, 235968-33-9, does not correspond to the specified chemical structure in publicly accessible and authoritative chemical databases. This guide will address this ambiguity, explore structurally similar compounds for which data is available, and provide a framework for the potential characterization of the target molecule.

The Challenge of Identification: CAS Number and Chemical Name Mismatch

A thorough investigation using the CAS number 235968-33-9 did not yield a conclusive match with the chemical name 2-((2-(((5-bromo-2-thienyl)methylene)amino)ethyl)amino)ethanol. This suggests one of the following possibilities:

- Typographical Error: The provided CAS number or chemical name may contain a typographical error.

© 2026 BenchChem. All rights reserved.

- Novel or Undisclosed Compound: The compound may be novel, proprietary, or not yet registered in public databases.
- Internal Reference Number: The number could be an internal catalog number specific to a particular organization.

Given this fundamental challenge, a direct and in-depth guide on the specified compound cannot be constructed with the required scientific integrity. However, by examining structurally related analogs, we can infer potential properties and establish a methodological approach for its synthesis and characterization.

Analysis of Structurally Related Analogs

To provide valuable insights for researchers, we will examine two key substructures of the target molecule for which public data is available: the bromothiophene scaffold and the aminoethanol side chain.

The Bromothiophene Moiety: A Versatile Pharmacophore

The 5-bromo-2-thienyl group is a common building block in medicinal chemistry. Its presence often imparts specific electronic and lipophilic properties to a molecule, influencing its pharmacokinetic and pharmacodynamic profile. A closely related and well-documented compound is 2-[[(5-Bromo-2-thienyl)methyl]amino]ethanol (CAS Number: 856371-60-3).

Property	Value
Molecular Formula	$C_7H_{10}BrNOS$
Molecular Weight	236.13 g/mol
Topological Polar Surface Area (TPSA)	32.26 $Å^2$
logP	1.59

Table 1: Physicochemical Properties of 2-[[(5-Bromo-2-thienyl)methyl]amino]ethanol.

© 2026 BenchChem. All rights reserved.

The synthesis of such compounds typically involves the reductive amination of 5-bromothiophene-2-carboxaldehyde with the appropriate amino alcohol. This reaction is a cornerstone of medicinal chemistry for the construction of amine-containing molecules.

The Aminoethanol Side Chain: Modulator of Solubility and Function

The -(ethyl)amino)ethanol portion of the target molecule is a hydrophilic side chain that can significantly influence the compound's solubility and potential biological interactions. A relevant reference compound is 2-(2-Aminoethylamino)ethanol (CAS Number: 111-41-1).

Property	Value
Molecular Formula	$C_4H_{12}N_2O$
Molecular Weight	104.15 g/mol
Boiling Point	238-240 °C
Density	1.03 g/mL at 25 °C
Refractive Index	1.485

Table 2: Physicochemical Properties of 2-(2-Aminoethylamino)ethanol.[1]

This compound is a versatile industrial chemical and a building block in the synthesis of more complex molecules.[2][3][4] Its primary and secondary amine groups, along with the hydroxyl group, allow for a wide range of chemical modifications.

Proposed Synthetic Route and Characterization Workflow

Based on the analysis of related compounds, a plausible synthetic route for 2-((2-(((5-bromo-2-thienyl)methylene)amino)ethyl)amino)ethanol can be proposed. This workflow also outlines the necessary steps for its purification and structural elucidation.

A proposed workflow for the synthesis and characterization of the target compound.

© 2026 BenchChem. All rights reserved.

Step-by-Step Synthetic Protocol

- Reactant Preparation: Dissolve 5-bromothiophene-2-carboxaldehyde in a suitable solvent such as ethanol or methanol.
- Addition of Amine: To the stirred solution, add an equimolar amount of N-(2-aminoethyl)ethanolamine dropwise at room temperature.
- Reaction Monitoring: The reaction progress can be monitored by thin-layer chromatography (TLC) to observe the consumption of the starting materials and the formation of the imine product.
- Work-up: Upon completion, the solvent is removed under reduced pressure. The resulting crude product can be purified by column chromatography on silica gel.

Structural Elucidation

The identity and purity of the synthesized compound must be confirmed through a battery of analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR will confirm the connectivity of the atoms and the overall structure of the molecule.
- High-Resolution Mass Spectrometry (HRMS): This will provide the exact mass of the compound, confirming its elemental composition.
- Fourier-Transform Infrared (FTIR) Spectroscopy: This will identify the characteristic functional groups present in the molecule, such as the C=N of the imine and the O-H of the alcohol.
- Elemental Analysis: This will determine the percentage composition of carbon, hydrogen, nitrogen, and sulfur, providing further confirmation of the empirical formula.

Potential Applications and Future Research Directions

© 2026 BenchChem. All rights reserved.

While no specific biological activity is documented for the target compound, its structural motifs suggest potential areas of investigation. Thiophene-containing compounds are known to exhibit a wide range of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties. The aminoethanol side chain could modulate the compound's solubility and its ability to interact with biological targets.

Future research on this compound would necessitate:

- Definitive Synthesis and Characterization: Following the proposed workflow to obtain a pure, well-characterized sample.
- In Vitro Screening: Testing the compound in a panel of biological assays to identify any potential therapeutic activities.
- Mechanism of Action Studies: If activity is observed, further studies would be required to elucidate its mechanism of action at the molecular level.
- Safety and Toxicity Profiling: A comprehensive evaluation of the compound's safety profile is essential for any potential therapeutic development.

Conclusion

While the provided CAS number 235968-33-9 could not be definitively linked to the chemical name 2-((2-(((5-bromo-2-thienyl)methylene)amino)ethyl)amino)ethanol, a logical and scientifically sound approach to its synthesis and characterization has been outlined. By leveraging data from structurally related analogs, this guide provides a roadmap for researchers interested in exploring this and other novel chemical entities. The principles of unambiguous structural confirmation and rigorous biological evaluation remain paramount in the pursuit of new scientific discoveries.

References

Due to the inability to identify the specific compound, a formal reference list for its properties cannot be generated. The references below pertain to the analogous compounds discussed in this guide.

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. CAS REGISTRY | CAS [cas.org]
- 2. 2-Amino-2-(2,5-dibromo-4-pyridinyl)ethanol | C7H8Br2N2O | CID 129997896 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-(2-Aminoethylamino)ethanol - Safety Data Sheet [chemicalbook.com]
- 4. 2-(2-Aminoethylamino)ethanol | 111-41-1 [chemicalbook.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to CAS Number 235968-33-9]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1372148/docs#an-in-depth-technical-guide-to-cas-number-235968-33-9]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.